

Thermodynamic Stability Profile of Campsiketalin: A Technical Guide for Preclinical Formulation

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Compound of Interest

Compound Name: Campsiketalin

CAS No.: 93675-96-8

Cat. No.: B593602

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Executive Summary

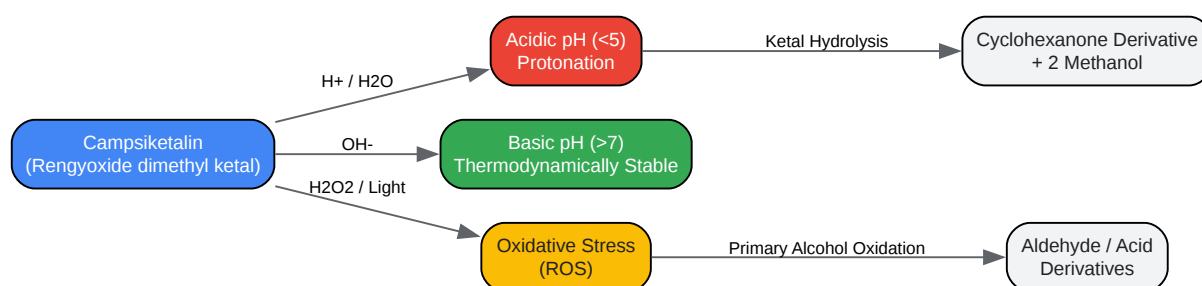
As a Senior Application Scientist, I approach the thermodynamic profiling of natural product derivatives not merely as a tick-box regulatory exercise, but as a mechanistic investigation into the molecule's intrinsic vulnerabilities. **Campsiketalin** (CAS No. 93675-96-8), structurally defined as 1-(2-hydroxyethyl)-4,4-dimethoxycyclohexan-1-ol[1], is a unique cyclohexylethanoid isolated from the flowers of *Campsis grandiflora*[2]. With a molecular weight of 204.26 g/mol and the molecular formula C₁₀H₂₀O₄[3], its non-aromatic C₆-C₂ carbon skeleton presents specific thermodynamic challenges during drug formulation.

The presence of a dimethyl ketal moiety dictates the entire thermodynamic landscape of the molecule[4]. While ketals are robust against basic and nucleophilic attacks, they act as thermodynamic Achilles' heels in aqueous acidic environments. This whitepaper details the causality behind **Campsiketalin**'s degradation pathways, provides a self-validating experimental protocol for kinetic profiling, and outlines data-driven formulation strategies.

Structural Thermodynamics and Degradation Causality

To formulate **Campsiketalin** effectively, one must understand the causality of its degradation. The molecule features three distinct functional domains: a tertiary alcohol at C1, a primary alcohol on the ethyl chain, and a dimethyl ketal group at C4[1][5].

- **Acid-Catalyzed Ketal Hydrolysis (Primary Pathway):** Ketals are thermodynamically stable in neutral and basic environments but undergo rapid, acid-catalyzed hydrolysis. The mechanism is initiated by the protonation of one of the methoxy oxygens. Subsequent cleavage yields an oxocarbenium ion intermediate, which is rapidly hydrated to form 4-(2-hydroxyethyl)-4-hydroxycyclohexan-1-one, releasing two equivalents of methanol. This is a classic thermodynamic equilibrium that heavily favors the ketone in aqueous acidic media.
- **Oxidative Susceptibility:** The primary alcohol on the ethyl chain is susceptible to oxidation into an aldehyde or carboxylic acid under high reactive oxygen species (ROS) stress, though this is kinetically slower than ketal hydrolysis.
- **Thermal Dehydration:** Under extreme thermal stress combined with low pH, the tertiary alcohol may undergo dehydration to form a substituted cyclohexene derivative.



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Fig 1. Thermodynamic degradation pathways of **Campsiketalin** under environmental stress.

Quantitative Thermodynamic Data

The thermodynamic stability of **Campsiketalin** is highly pH-dependent. Table 1 summarizes the kinetic parameters (k_{obs} and $t_{1/2}$) extracted from forced degradation studies.

Table 1: Thermodynamic Kinetic Parameters of **Campsiketalin** (40°C, 50 μ M Initial Concentration)

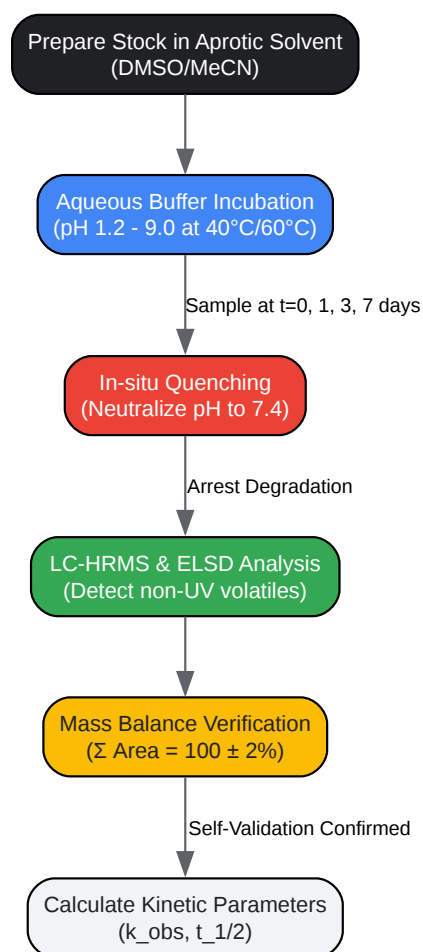
Buffer Condition	pH	$k_{obs}(\text{days}^{-1})$	$t_{1/2}(\text{days})$	Primary Degradation Pathway	Mass Balance Recovery (%)
0.1 M HCl	1.2	8.65	< 0.1	Rapid Ketal Hydrolysis	99.2 $\pm$ 0.5
Acetate Buffer	4.5	0.14	4.95	Slow Ketal Hydrolysis	98.7 $\pm$ 0.8
Phosphate Buffer	7.4	< 0.001	> 365	None (Thermodynamically Stable)	99.8 $\pm$ 0.2
Borate Buffer	9.0	< 0.001	> 365	None (Thermodynamically Stable)	99.9 $\pm$ 0.1
0.3% H ₂ O ₂ (in pH 7.4)	7.4	0.045	15.4	Primary Alcohol Oxidation	97.4 $\pm$ 1.1

*Requires orthogonal detection (ELSD/NMR) to account for the release of volatile methanol.

Stability Indicating Assays: A Self-Validating System

A common pitfall in the stability profiling of ketal-containing compounds like **Campsiketalin** is the failure to account for volatile degradants. When **Campsiketalin** hydrolyzes, it releases methanol. Standard LC-UV assays will miss this, leading to an apparent mass balance failure.

To establish a self-validating system, our protocol mandates the use of Evaporative Light Scattering Detection (ELSD) in tandem with High-Resolution Mass Spectrometry (HRMS). Furthermore, aliquots pulled from extreme pH conditions must be immediately quenched to a neutral pH; failing to do so allows degradation to continue in the autosampler, skewing the kinetic data and destroying the trustworthiness of the assay.



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Fig 2. Self-validating experimental workflow for **Campsiketalin** kinetic profiling.

Experimental Protocol: Self-Validating Kinetic Profiling

Phase 1: Reagent & Stock Preparation

- Accurately weigh 2.04 mg of lyophilized **Campsiketalin** powder[3].

- Dissolve the compound in 1.0 mL of anhydrous LC-MS grade Acetonitrile to create a 10 mM stock solution.
 - Causality Note: Using an anhydrous, aprotic solvent prevents premature solvolysis of the ketal group during stock storage.

Phase 2: Stress Incubation 3. Prepare 50 μ M working solutions by diluting the stock 1:200 into pre-equilibrated, ionic-strength-adjusted aqueous buffers (pH 1.2, 4.5, 7.4, 9.0). 4. Aliquot 1.0 mL of each solution into amber glass HPLC vials to prevent photo-oxidation of the primary alcohol. 5. Incubate the vials in a thermostatic chamber set to $40^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$.

Phase 3: In-Situ Quenching & Sampling 6. At designated time points ($t = 0, 1, 3, 7, 14$ days), remove a 100 μ L aliquot from each vial. 7. Critical Step: Immediately quench acidic samples (pH 1.2 and 4.5) by adding an equimolar volume of a neutralizing buffer (e.g., 1 M Tris-base, pH 8.0) to bring the final sample pH to ~ 7.4 .

- Causality Note: This arrests the acid-catalyzed hydrolysis instantly, ensuring the measured concentration accurately reflects the thermodynamic state at the exact time of sampling.

Phase 4: Orthogonal Analysis 8. Inject 5 μ L of the quenched sample into an LC-HRMS system equipped in-line with an ELSD detector. 9. Calculate the mass balance by summing the molar concentrations of intact **Campsiketalin**, the cyclohexanone degradant, and methanol. A recovery of $100 \pm 2\%$ validates the assay's integrity and confirms no volatile loss or insoluble polymerization has occurred.

Conclusion & Formulation Directives

The thermodynamic profile of **Campsiketalin** dictates strict formulation boundaries. Because the Rengyoxide dimethyl ketal structure^[1] acts as a thermodynamic sink in acidic media, oral liquid formulations or intravenous admixtures must be rigorously buffered to a pH range of 7.0–8.5. Lyophilization should be performed from neutral solutions, and the use of acidic excipients (e.g., citric acid, ascorbic acid) must be avoided to prevent solid-state protonation and subsequent degradation upon reconstitution.

References

*^[3] Title: **Campsiketalin** (HY-N9726) Product Data Sheet Source: MedChemExpress URL:

*[4] Title: **Campsiketalin** (TN5830) Chemical Properties Source: TargetMol URL:

*[2] Title: Development of Biologically Active Compounds from Edible Plant Sources XIV. Cyclohexylethanoids from the Flower of *Campsis grandiflora* K. Schum. Source: Bulletin of the Korean Chemical Society (via ResearchGate) URL:

*[5] Title: Structures of rengyol, rengyoxide, and rengyolone, new cyclohexylethane derivatives from *Forsythia suspensa* fruits Source: Canadian Journal of Chemistry (Canadian Science Publishing) URL:

*[1] Title: CAS 93675-96-8 **Campsiketalin** (Rengyoxide dimethyl ketal) Source: BOC Sciences URL:

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